

# BMS-191095 hydrochloride solution stability and storage

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## Compound of Interest

Compound Name: BMS-191095 hydrochloride

Cat. No.: B3340025

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## Technical Support Center: BMS-191095 Hydrochloride

Welcome to the technical support center for **BMS-191095 hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and storage of **BMS-191095 hydrochloride** solutions, along with troubleshooting advice for common experimental issues.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended method for preparing a stock solution of **BMS-191095 hydrochloride**?

**A1:** It is recommended to prepare stock solutions of **BMS-191095 hydrochloride** in dimethyl sulfoxide (DMSO). The solubility in DMSO is 20 mg/mL.<sup>[1]</sup> For aqueous buffers, it is advisable to first dissolve the compound in a minimal amount of DMSO and then dilute it with the aqueous buffer of choice. Be aware that solubility issues have been reported in aqueous solutions at concentrations above 6  $\mu$ M.

**Q2:** What are the recommended storage conditions for solid **BMS-191095 hydrochloride**?

**A2:** For long-term storage of solid **BMS-191095 hydrochloride**, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.<sup>[1]</sup>

Q3: How should I store stock solutions of **BMS-191095 hydrochloride**?

A3: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store stock solutions at -80°C for up to 2 years.<sup>[2]</sup> For shorter-term storage, -20°C for up to 1 year is also acceptable.<sup>[2]</sup> Another source suggests storage at -80°C for 6 months or -20°C for 1 month.<sup>[1]</sup> To ensure the integrity of your experiments, it is advisable to follow the more conservative storage durations.

Q4: Is **BMS-191095 hydrochloride** sensitive to light?

A4: While specific photostability data for **BMS-191095 hydrochloride** is not readily available, it is a general best practice in a laboratory setting to protect solutions of organic compounds from light, especially during long-term storage. This can be achieved by using amber vials or by wrapping the container in aluminum foil.

Q5: What is the mechanism of action of BMS-191095?

A5: BMS-191095 is a selective activator of mitochondrial ATP-sensitive potassium (mitoKATP) channels.<sup>[2][3][4][5][6][7]</sup> The opening of these channels plays a role in cellular protection, particularly in cardiomyocytes, against ischemic injury.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation observed in aqueous solution	Low aqueous solubility of BMS-191095 hydrochloride.	<ul style="list-style-type: none"><li>- Prepare a higher concentration stock solution in DMSO and dilute it further in the aqueous buffer immediately before use.</li><li>- Consider using a lower final concentration in your experiment.</li><li>- Sonication may help to redissolve small amounts of precipitate, but the solution should be visually inspected before use.</li></ul>
Inconsistent experimental results	<ul style="list-style-type: none"><li>- Degradation of the compound due to improper storage.</li><li>- Repeated freeze-thaw cycles of the stock solution.</li></ul>	<ul style="list-style-type: none"><li>- Ensure that both solid compound and stock solutions are stored at the recommended temperatures.</li><li>- Aliquot stock solutions to minimize freeze-thaw cycles.</li><li>- Prepare fresh dilutions from a new aliquot for each experiment.</li></ul>
Loss of compound activity over time	Potential degradation of the compound in solution.	<ul style="list-style-type: none"><li>- If preparing aqueous solutions for multi-day experiments, it is advisable to conduct a preliminary stability test under your specific experimental conditions.</li><li>- For critical experiments, prepare fresh solutions daily.</li></ul>

## Storage and Stability Data

Table 1: Recommended Storage Conditions for **BMS-191095 Hydrochloride**

Form	Storage Temperature	Duration	Source
Solid (Powder)	-20°C	3 years	<a href="#">[1]</a>
	4°C	2 years	
Stock Solution (in solvent)	-80°C	2 years	<a href="#">[2]</a>
	-20°C	1 year	
	-80°C	6 months	
	-20°C	1 month	

Table 2: Solubility of **BMS-191095 Hydrochloride**

Solvent	Concentration	Temperature	Source
DMSO	20 mg/mL	25°C	<a href="#">[1]</a>

## Experimental Protocols

### Protocol 1: General Procedure for Assessing Solution Stability

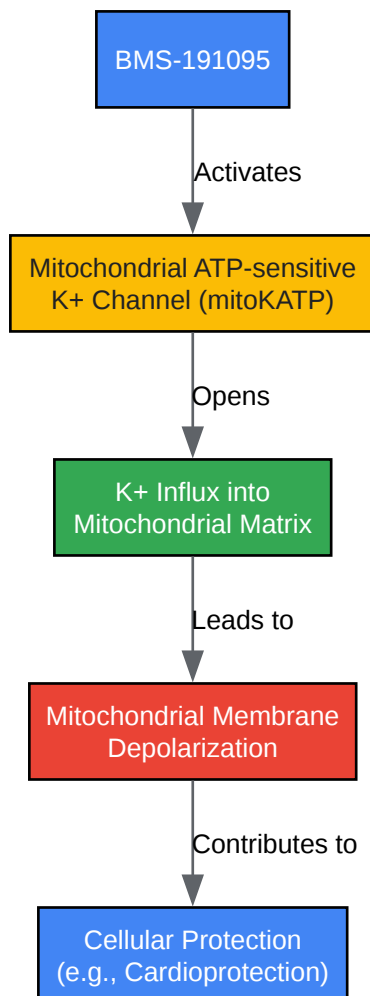
This protocol provides a general framework for determining the stability of **BMS-191095 hydrochloride** in a specific solvent or buffer.

- **Preparation of Stock Solution:** Prepare a stock solution of **BMS-191095 hydrochloride** in the desired solvent (e.g., DMSO) at a known concentration.
- **Preparation of Test Solutions:** Dilute the stock solution with the buffer or solvent of interest to the final experimental concentration.
- **Time Zero (T=0) Analysis:** Immediately analyze an aliquot of the test solution using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), to determine the initial concentration and purity.

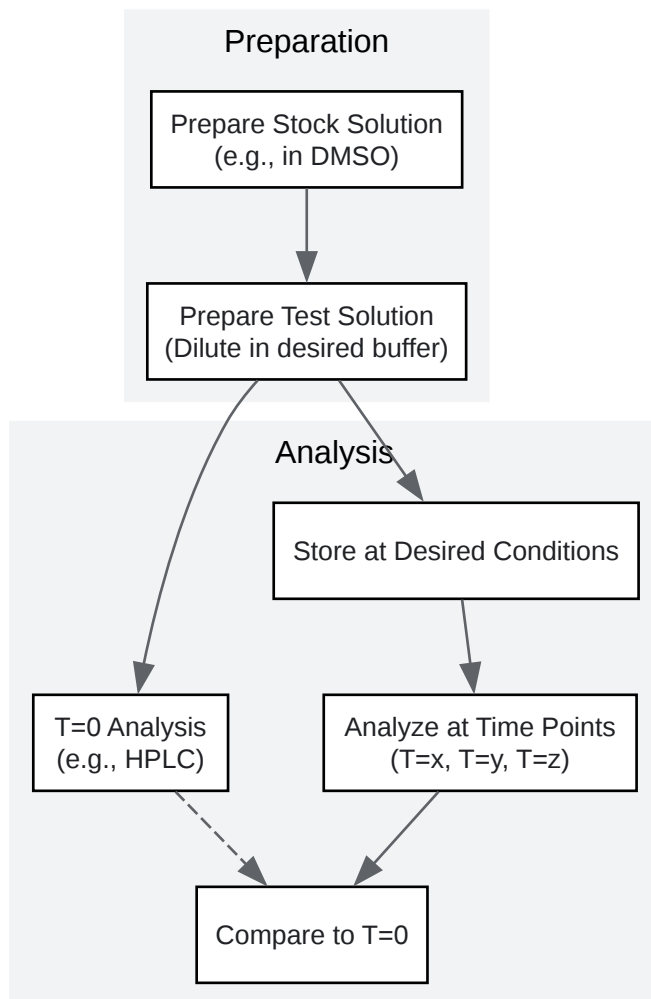
- **Storage of Test Solutions:** Store the remaining test solutions under the desired conditions (e.g., room temperature, 4°C, protected from light).
- **Time Point Analysis:** At predetermined time intervals (e.g., 2, 4, 8, 24, 48 hours), withdraw aliquots of the stored test solutions and analyze them using the same analytical method as in step 3.
- **Data Analysis:** Compare the concentration and purity of the compound at each time point to the T=0 sample. A significant decrease in concentration or the appearance of new peaks may indicate degradation.

## Visualizations

## BMS-191095 Mechanism of Action



## Experimental Workflow for Solution Stability Testing



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